

1-Benzyl-2-phenylpiperazine CAS number and molecular weight

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Compound of Interest

Compound Name: **1-Benzyl-2-phenylpiperazine**

Cat. No.: **B1266521**

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Technical Guide: 1-Benzyl-2-phenylpiperazine

For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a summary of the available information on **1-Benzyl-2-phenylpiperazine**, a piperazine derivative of interest in central nervous system (CNS) research. Due to the limited publicly available data specifically on **1-Benzyl-2-phenylpiperazine**, this document also draws upon information from the broader class of benzylpiperazines, particularly 1-Benzylpiperazine (BZP), to infer potential properties and areas of investigation. This guide covers the compound's chemical identity and notes the absence of detailed experimental protocols and specific signaling pathway information in the current literature.

Chemical Identity and Properties

1-Benzyl-2-phenylpiperazine is a substituted piperazine with both a benzyl and a phenyl group attached to the piperazine ring.

Identifier	Value	Source
CAS Number	5368-33-2	N/A
Molecular Formula	C ₁₇ H ₂₀ N ₂	N/A
Molecular Weight	252.35 g/mol	[1] [2]

Overview and Potential Applications

1-Benzyl-2-phenylpiperazine is primarily recognized as a key intermediate in the synthesis of various pharmaceutical compounds.^[3] Its structure is considered valuable for the development of potential drugs targeting the central nervous system, including those aimed at modulating serotonin and dopamine receptors.^[3] This suggests its potential utility in research for psychiatric disorders such as depression and anxiety.^[3]

While specific research on **1-Benzyl-2-phenylpiperazine** is scarce, the structurally related compound 1-Benzylpiperazine (BZP) is known to have stimulant and euphoric properties, acting as a serotonergic and dopaminergic agent.^{[4][5]} BZP enhances the release of dopamine and serotonin, which is a mechanism of action similar to that of some antidepressant and anxiolytic medications.^[4]

Synthesis

A specific, detailed experimental protocol for the synthesis of **1-Benzyl-2-phenylpiperazine** is not readily available in the reviewed literature. However, general methods for the synthesis of related N-substituted piperazines have been described. For instance, the synthesis of 1-benzylpiperazine can be achieved through the reaction of piperazine with benzyl chloride.^[6] It is plausible that a similar N-alkylation approach could be adapted for the synthesis of **1-Benzyl-2-phenylpiperazine**, likely starting from 2-phenylpiperazine and reacting it with a benzyl halide.

Biological Activity and Mechanism of Action

There is a significant lack of specific data on the biological activity, pharmacology, and mechanism of action of **1-Benzyl-2-phenylpiperazine**. Based on its structural similarity to BZP and its intended use as an intermediate for CNS drugs, it is hypothesized that **1-Benzyl-2-**

phenylpiperazine may interact with monoamine transporters and receptors, such as those for serotonin and dopamine.

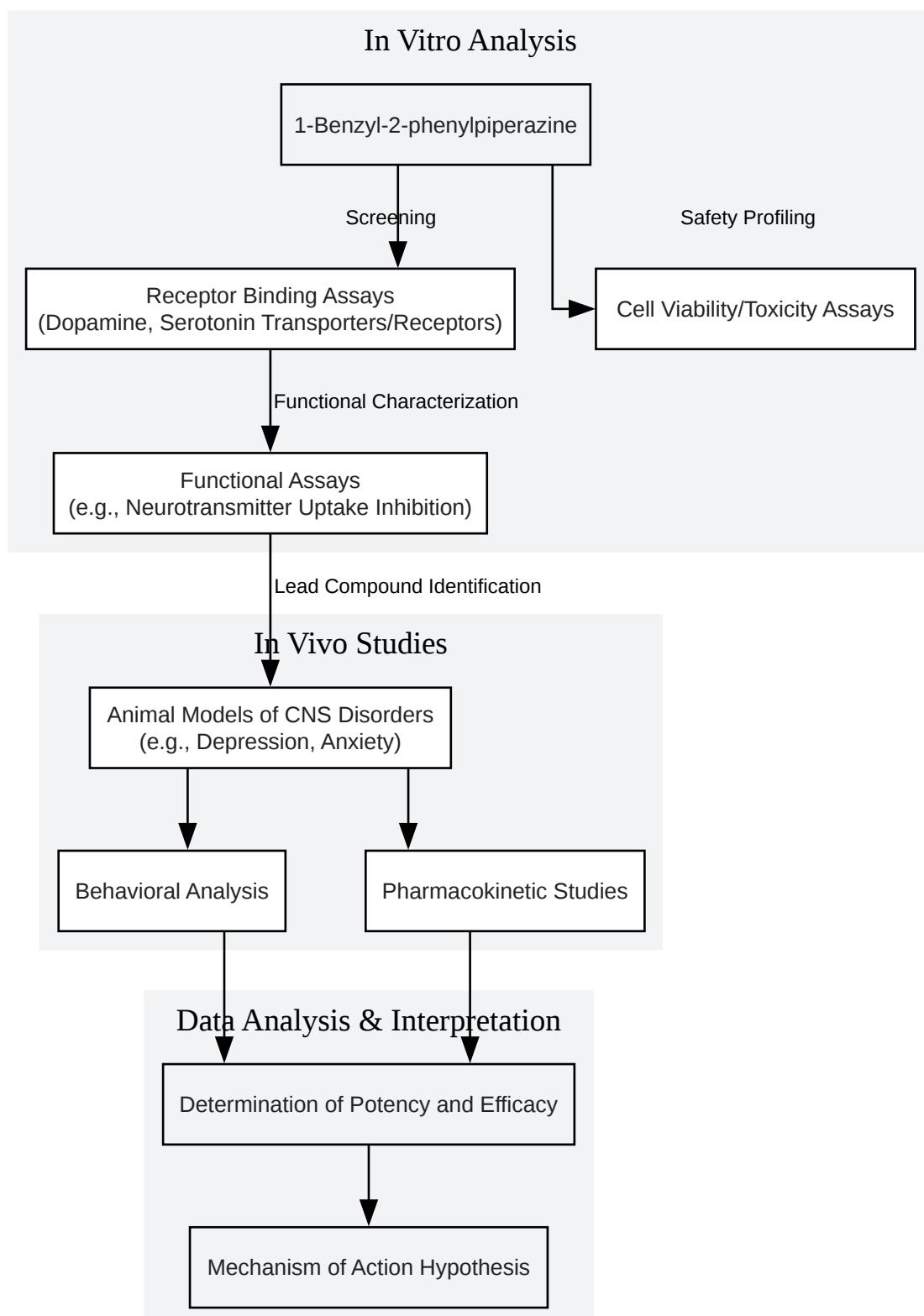
The broader class of N-aryl-N'-benzylpiperazines has been investigated for potential antipsychotic activity, with some compounds showing affinity for D2, 5-HT1A, and alpha 1-adrenergic receptors.

Experimental Protocols

Detailed experimental protocols for the biological evaluation of **1-Benzyl-2-phenylpiperazine**, such as receptor binding assays, in vitro functional assays, or in vivo behavioral studies, are not available in the public domain. Researchers interested in this compound would need to develop and validate their own experimental procedures based on methodologies used for characterizing similar psychoactive compounds.

Signaling Pathways

Specific signaling pathways modulated by **1-Benzyl-2-phenylpiperazine** have not been elucidated. Given the limited information, it is not possible to provide a diagram of its mechanism of action. A hypothetical workflow for investigating its biological effects is presented below.

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Caption: Hypothetical workflow for the investigation of **1-Benzyl-2-phenylpiperazine**.

Conclusion

1-Benzyl-2-phenylpiperazine is a chemical compound with potential applications in the development of CNS-active pharmaceuticals. However, there is a notable lack of detailed scientific literature on its synthesis, pharmacology, and mechanism of action. The information available on the broader class of benzylpiperazines suggests that it may act on dopaminergic and serotonergic systems. Further research is required to fully characterize this compound and determine its therapeutic potential. This guide highlights the current knowledge gaps and provides a framework for future investigation.

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